

Strategic Sourcing and Technical Guide: H-Lys(Z)-OMe·HCl

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Compound of Interest

Compound Name: *h-lys(z)-ome.hcl*

Cat. No.: *B7803113*

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CAS: 27894-50-4 | Formula: $C_{15}H_{22}N_2O_4$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)·HCl | M.W.: 330.81 g/mol [\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Executive Technical Summary

H-Lys(Z)-OMe·HCl is a semi-protected L-lysine derivative essential for solution-phase peptide synthesis and the production of peptidomimetics. Its structural utility lies in its orthogonal protection scheme:

- -Amine (): Free (as HCl salt), ready for acylation or coupling.
- -Amine (): Protected by the Benzyloxycarbonyl (Z or Cbz) group, stable to mild acid (TFA) and basic conditions, but removable via catalytic hydrogenation () or strong acids (HBr/AcOH).
- Carboxyl ()

-term): Protected as a Methyl Ester (OMe), preventing oligomerization during
-activation.

This specific configuration allows researchers to extend the peptide chain at the N-terminus while preserving the lysine side chain and C-terminus for later functionalization.

Market Analysis: Price and Suppliers

Pricing for H-Lys(Z)-OMe·HCl follows a non-linear inverse power law relative to scale. The market is segmented into Research Grade (high purity, validated QC) and Process Grade (bulk, variable impurity profiles).

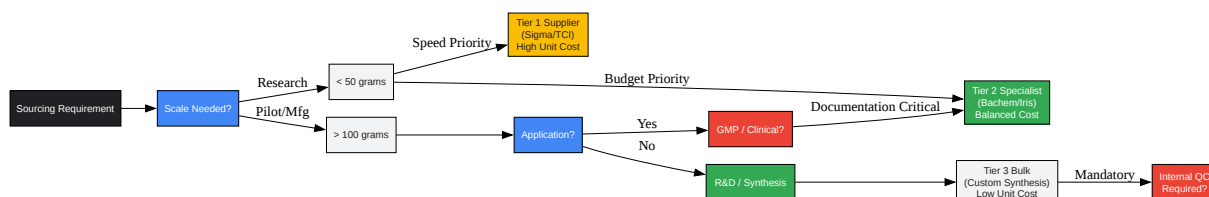
Supplier Tier Analysis

Prices are indicative estimates for Q1 2025 based on global catalog averages.

Supplier Tier	Target Audience	Typical Pack Size	Price Range (USD)	Key Value Proposition
Tier 1: Global Reference (e.g., Sigma-Aldrich/Merck, TCI)	Academic/QC Labs	1g – 25g	\$15 – \$25 / gram	High trust, extensive CoA, guaranteed >97.5% HPLC purity.
Tier 2: Peptide Specialists (e.g., Bachem, Iris Biotech, MCE)	Drug Discovery/Pilot	25g – 100g	\$8 – \$12 / gram	Specialized peptide expertise, batch consistency, lower unit cost.
Tier 3: Bulk Chemical (e.g., Enamine, Chinese CROs)	Manufacturing	1kg+	\$0.50 – \$2.00 / gram	Volume pricing. Requires internal QC validation by the buyer.

Sourcing Decision Logic

The following decision tree illustrates the optimal sourcing strategy based on project phase and risk tolerance.



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Figure 1: Strategic sourcing workflow for H-Lys(Z)-OMe·HCl based on scale and regulatory requirements.

Scientific Integrity: Quality & Impurity Profile

When sourcing H-Lys(Z)-OMe[2][3][6][7]·HCl, "Purity >98%" is insufficient data. You must evaluate specific impurities that interfere with peptide coupling.[8]

Critical Impurities

- H-Lys(Z)-OH (Free Acid): Result of ester hydrolysis.
 - Impact: Competes during coupling, leading to termination or insertion of free Lys(Z).
 - Detection: HPLC (shift in retention time) or titration.
- H-Lys(Z)-OMe D-Isomer: Result of racemization during synthesis.
 - Impact: Introduces diastereomeric impurities in the final peptide, which are difficult to separate.

- Spec: Optical Rotation

should be $+14.5^\circ \pm 0.5^\circ$ ($c=2$,

) [1].[6][7]

- H-Lys-OMe (Des-Z): Loss of Z-protection.
 - Impact: Leads to branching/dendrimer formation at the -amine.

Experimental Protocols

Protocol A: Quality Control (Identity & Purity Verification)

Objective: Validate incoming raw material before use in synthesis.

- Solubility Check: Dissolve 100 mg in 1 mL distilled water. Solution must be clear and colorless. Turbidity indicates free Z-Lys-OH or inorganic salts.
- TLC Analysis:
 - Stationary Phase: Silica Gel 60 F254.
 - Mobile Phase: n-Butanol : Acetic Acid : Water (3:1:1).
 - Visualization: Ninhydrin stain (detects free -amine).
 - Acceptance: Single spot,
. Faint spots at origin indicate hydrolysis products.
- HPLC Method:
 - Column: C18 Reverse Phase (5 μ m, 4.6 x 250mm).

- Gradient: 5% to 95% Acetonitrile in Water (with 0.1% TFA) over 20 mins.
- Detection: UV at 215 nm (peptide bond) and 254 nm (Z-group aromatic ring).

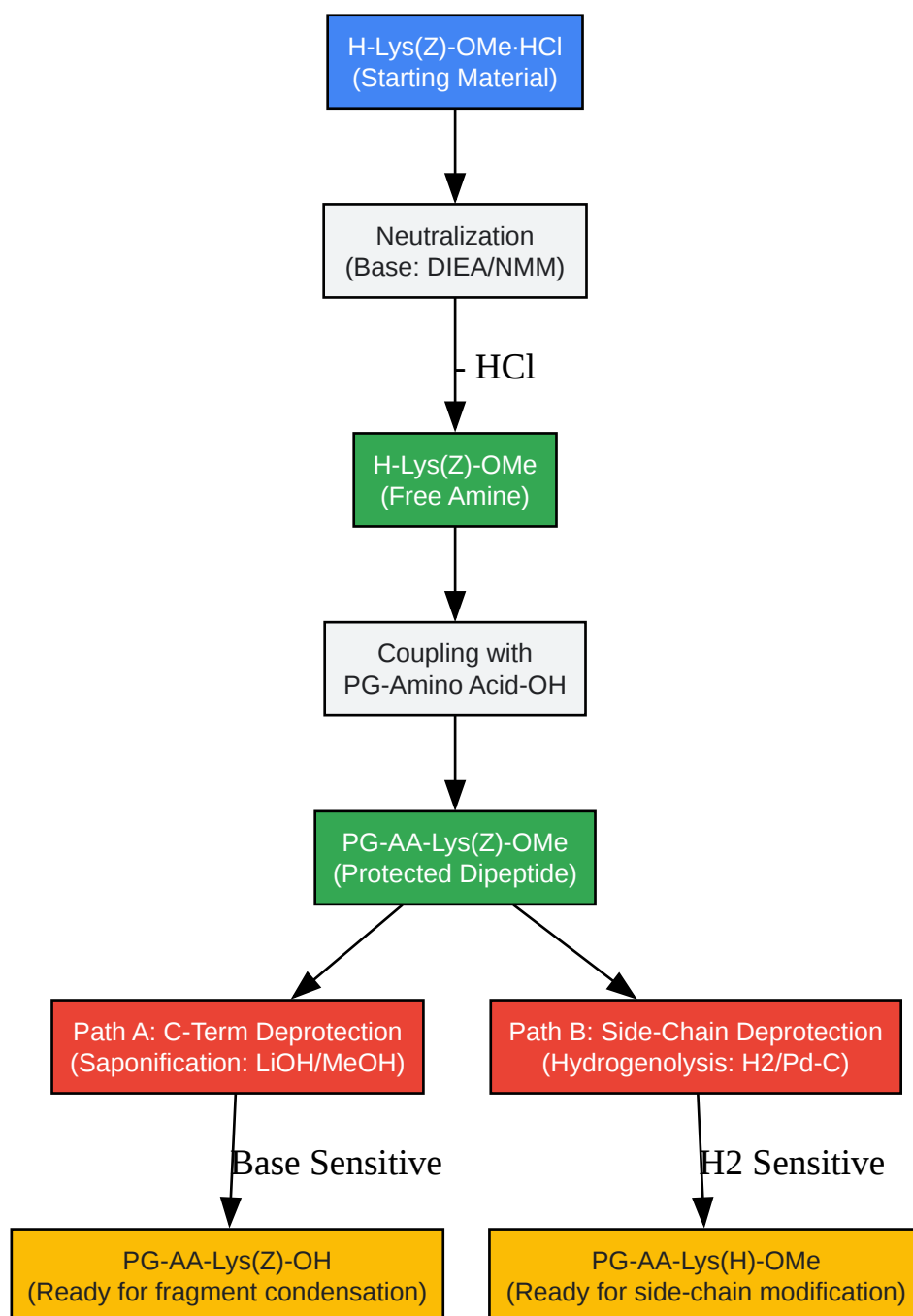
Protocol B: Usage in Peptide Coupling (DCC/HOBt Method)

Context: Coupling H-Lys(Z)-OMe·HCl to a Boc-protected amino acid (e.g., Boc-Ala-OH).

- Neutralization (In Situ):
 - Dissolve 1.0 eq of H-Lys(Z)-OMe·HCl in DMF/DCM (1:1).
 - Add 1.0 eq of NMM (N-methylmorpholine) or DIEA at 0°C.
 - Note: Do not use excess base; it promotes racemization of the ester.
- Activation:
 - In a separate vessel, dissolve 1.1 eq of Boc-Amino Acid and 1.1 eq HOBt.
 - Add 1.1 eq DCC (or EDC·HCl) at 0°C. Stir for 15 min.
- Coupling:
 - Add the neutralized Lysine solution to the activated amino acid.
 - Stir at 0°C for 1 hour, then warm to Room Temp (RT) overnight.
- Workup:
 - Filter off DCU urea (if using DCC).
 - Wash organic layer with 5%
(removes unreacted acid), 1M
(removes unreacted amine), and Brine.

Chemical Mechanism & Pathway

The utility of H-Lys(Z)-OMe[6]·HCl relies on the stability differential between the Z-group and the Methyl Ester.



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Figure 2: Orthogonal deprotection pathways utilizing H-Lys(Z)-OMe in peptide synthesis.

Handling and Storage

- **Hygroscopicity:** The HCl salt is hygroscopic. Moisture absorption leads to hydrolysis of the methyl ester to the free acid (H-Lys(Z)-OH), rendering the material impure.
- **Storage Conditions:**
 - Long-term: -20°C, desiccated.
 - Short-term: +4°C, tightly sealed.
- **Handling:** Allow the bottle to equilibrate to room temperature before opening to prevent condensation on the powder.

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